

# purification of labeled cholesterol from i-cholesteryl methyl ether reaction mixture

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## Compound of Interest

Compound Name: *i*-Cholesteryl methyl ether

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## Application Notes and Protocols for the Purification of Labeled Cholesterol

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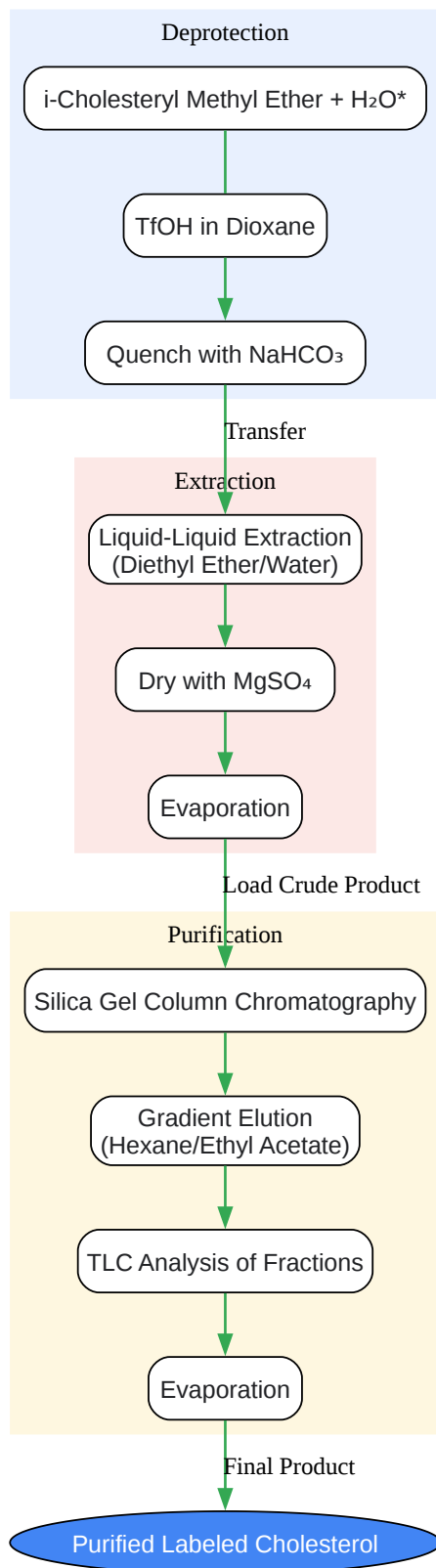
### Introduction

The synthesis of isotopically labeled cholesterol is a critical process for tracing and understanding its metabolic pathways and roles in various physiological and pathological conditions. A common precursor for introducing labels, such as  $^{17}\text{O}$  and  $^{18}\text{O}$ , into the  $3\beta$ -hydroxyl group is **i-cholesteryl methyl ether**. The "i-ether" serves as a protecting group for the cholesterol hydroxyl, which can be cleaved under acidic conditions to yield the desired labeled cholesterol. This document provides a detailed methodology for the purification of labeled cholesterol from the **i-cholesteryl methyl ether** reaction mixture. The process involves the acid-catalyzed deprotection of the i-ether, followed by extraction and purification using silica gel column chromatography.

### Purification Workflow

The overall workflow for the purification of labeled cholesterol from the **i-cholesteryl methyl ether** reaction mixture is depicted below. The process begins with the acid-catalyzed hydrolysis of the **i-cholesteryl methyl ether**, followed by extraction of the lipid-soluble components. The

crude extract is then subjected to silica gel column chromatography to isolate the pure labeled cholesterol.



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